

Synthesis of Prelog-Djerassi Lactone: A Chiral Auxiliary Approach

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

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Application Note & Protocol

For researchers, scientists, and professionals in drug development, the stereocontrolled synthesis of complex molecules is a cornerstone of modern organic chemistry. The **Prelog-Djerassi lactone**, a key degradation product of the methymycin and narbomycin families of macrolide antibiotics, serves as a benchmark target for asymmetric synthesis. Its structure, featuring multiple stereocenters, presents a significant synthetic challenge. This document details the application of chiral auxiliaries, particularly Evans oxazolidinones, in the highly diastereoselective synthesis of the (+)-**Prelog-Djerassi lactone**.

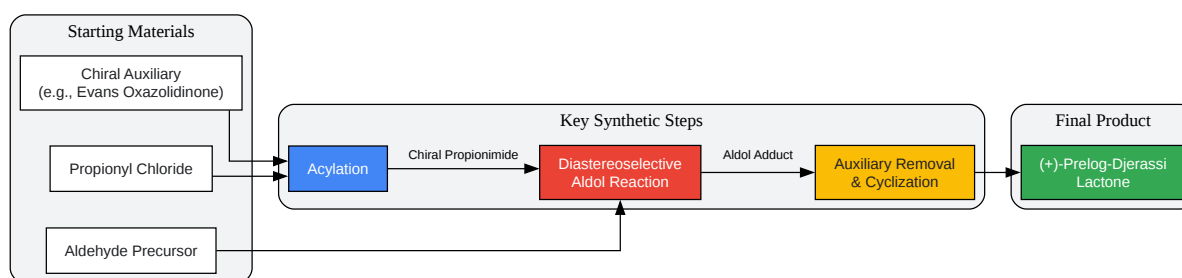
Introduction

Chiral auxiliaries are chemical compounds that are temporarily incorporated into a synthetic route to control the stereochemical outcome of a reaction.^{[1][2]} Once the desired stereochemistry is established, the auxiliary is removed and can often be recovered for reuse. ^[1] The Evans oxazolidinone auxiliaries, developed by David A. Evans, are powerful tools for asymmetric aldol reactions, enabling the formation of specific stereoisomers with high fidelity.

[1][3] This approach has been successfully applied to the synthesis of the **Prelog-Djerassi lactone**, establishing the crucial stereocenters with exceptional control.[4][5]

Synthetic Strategy Overview

The synthesis hinges on a diastereoselective aldol reaction between a chiral propionimide, derived from an Evans auxiliary, and a protected aldehyde. The steric influence of the chiral auxiliary directs the approach of the aldehyde to the enolate, leading to the formation of one predominant diastereomer. Subsequent transformations, including removal of the auxiliary and lactonization, afford the target **Prelog-Djerassi lactone**.



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Caption: General workflow for the synthesis of **Prelog-Djerassi lactone** using a chiral auxiliary.

Quantitative Data Summary

The following table summarizes the reported yields and diastereoselectivities for key steps in the synthesis of (+)-**Prelog-Djerassi lactone** using an Evans-type chiral auxiliary.

Step	Chiral Auxiliary/Reagent	Aldehyde	Diastereomeric Ratio (syn:anti or erythro:threo)	Yield (%)	Reference
Aldol Reaction	(4R,5S)-4-methyl-5-phenyl-2-oxazolidinone derived imide	(S)-2-methyl-3-(tert-butyldimethylsilyloxy)propional	>400:1 (erythro:threo)	85-91	[4]
Aldol Reaction	N-propionylbornanesultam	meso-2,4-dimethylglutaraldehyde	>98:2	61-71	[6]
Overall Synthesis	Evans Oxazolidinone approach	Not applicable	Not applicable	~57	[7]

Experimental Protocols

Protocol 1: Acylation of the Chiral Auxiliary

This protocol describes the preparation of the chiral N-propionyl oxazolidinone.

Materials:

- (4R,5S)-4-methyl-5-phenyl-2-oxazolidinone
- n-Butyllithium (n-BuLi) in hexanes
- Propionyl chloride
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl)

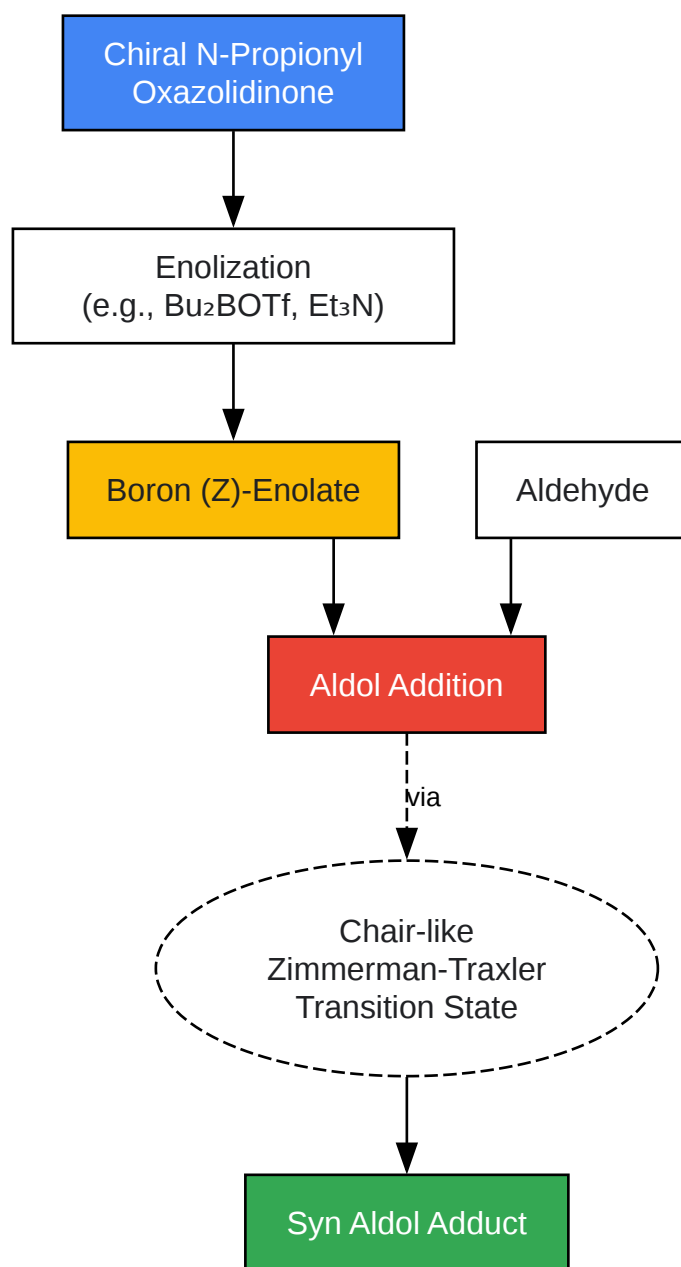
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve the (4R,5S)-4-methyl-5-phenyl-2-oxazolidinone (1.0 eq) in anhydrous THF under an inert atmosphere (argon or nitrogen).
- Cool the solution to $-78\text{ }^\circ\text{C}$ in a dry ice/acetone bath.
- Add n-butyllithium (1.05 eq) dropwise via syringe. Stir the mixture for 30 minutes at $-78\text{ }^\circ\text{C}$.
- Add propionyl chloride (1.1 eq) dropwise to the solution.
- Stir the reaction mixture at $-78\text{ }^\circ\text{C}$ for 30 minutes, then allow it to warm to room temperature and stir for an additional 1-2 hours.
- Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography on silica gel to afford the pure N-propionyl oxazolidinone.

Protocol 2: Diastereoselective Aldol Reaction

This protocol details the key stereochemistry-defining step.



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Caption: Key steps in the Evans asymmetric aldol reaction.

Materials:

- Chiral N-propionyl oxazolidinone (from Protocol 1)
- Dibutylboron triflate (Bu₂BOTf)

- Triethylamine (Et_3N)
- (S)-Aldehyde
- Anhydrous dichloromethane (DCM)
- Methanol (MeOH)
- 30% Hydrogen peroxide (H_2O_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Saturated aqueous sodium sulfite (Na_2SO_3)
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Dissolve the chiral N-propionyl oxazolidinone (1.0 eq) in anhydrous DCM under an inert atmosphere.
- Cool the solution to $-78\text{ }^\circ\text{C}$.
- Add dibutylboron triflate (1.1 eq) dropwise, followed by the dropwise addition of triethylamine (1.2 eq).
- Stir the mixture at $-78\text{ }^\circ\text{C}$ for 30 minutes, then warm to $0\text{ }^\circ\text{C}$ and stir for an additional 30 minutes to ensure complete enolization.
- Cool the reaction mixture back down to $-78\text{ }^\circ\text{C}$.
- Add a solution of the (S)-aldehyde (1.2 eq) in anhydrous DCM dropwise.
- Stir the reaction at $-78\text{ }^\circ\text{C}$ for 2 hours, then warm to $0\text{ }^\circ\text{C}$ and stir for an additional 1 hour.
- Quench the reaction by adding methanol, followed by saturated aqueous NaHCO_3 and 30% H_2O_2 . Stir vigorously for 1 hour.

- Separate the layers and extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with saturated aqueous Na_2SO_3 and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purify the crude product by flash column chromatography to yield the desired aldol adduct.

Protocol 3: Auxiliary Removal and Lactonization

This protocol describes the cleavage of the chiral auxiliary and the formation of the lactone ring.

Materials:

- Aldol adduct (from Protocol 2)
- Lithium hydroxide (LiOH) or Lithium hydroperoxide (LiOOH)
- Tetrahydrofuran (THF)
- Water
- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- p-Toluenesulfonic acid (p-TsOH) or an equivalent acid catalyst
- Toluene
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Hydrolysis of the Auxiliary:
 - Dissolve the aldol adduct (1.0 eq) in a mixture of THF and water.

- Cool the solution to 0 °C and add an aqueous solution of LiOH or LiOOH (excess).
- Stir the mixture at 0 °C until the starting material is consumed (monitor by TLC).
- Concentrate the mixture to remove THF.
- Wash the aqueous layer with diethyl ether to remove the recovered chiral auxiliary.
- Acidify the aqueous layer to pH ~2-3 with 1 M HCl at 0 °C.
- Extract the product with diethyl ether (3x).
- Combine the organic layers, dry over anhydrous Na₂SO₄, filter, and concentrate to yield the hydroxy acid.
- Lactonization:
 - Dissolve the crude hydroxy acid in toluene.
 - Add a catalytic amount of p-toluenesulfonic acid.
 - Heat the mixture to reflux with a Dean-Stark apparatus to remove water.
 - Once the reaction is complete (monitor by TLC), cool the mixture to room temperature.
 - Wash the solution with saturated aqueous NaHCO₃ and brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo.
 - Purify the crude product by chromatography or recrystallization to obtain the (+)-**Prelog-Djerassi lactone**.

Conclusion

The synthesis of the **Prelog-Djerassi lactone** utilizing chiral auxiliaries, particularly the Evans oxazolidinones, stands as a classic example of the power and precision of asymmetric synthesis. The protocols outlined provide a framework for the stereocontrolled construction of this important molecule. The high diastereoselectivity achieved in the key aldol condensation

step underscores the effectiveness of this strategy for accessing complex, stereochemically rich targets relevant to natural product synthesis and drug discovery.

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